

Preliminary Investigation of Diisobutyl Sulfoxide as a Solvent: A Scarcity of Available Data

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Compound of Interest

Compound Name: *Diisobutyl sulfoxide*

Cat. No.: *B1605190*

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A comprehensive investigation into the available scientific literature and safety data for **Diisobutyl sulfoxide** reveals a significant lack of detailed information required to produce an in-depth technical guide. While the user's request focused on this specific chemical, extensive searches have predominantly yielded information on a related, yet distinct, compound: Dimethyl sulfoxide (DMSO).

This disparity suggests that **Diisobutyl sulfoxide** is not a widely used or extensively studied solvent in the fields of research, drug development, or industrial applications. Consequently, crucial data regarding its physical and chemical properties, experimental protocols for its use, and comprehensive safety information are not readily available in the public domain. The creation of a detailed technical guide or whitepaper as requested is therefore not feasible at this time.

Alternative Focus: Dimethyl Sulfoxide (DMSO) - A Widely Utilized Aprotic Solvent

In contrast to the scarcity of information on **Diisobutyl sulfoxide**, Dimethyl sulfoxide (DMSO) is a well-documented and extensively utilized aprotic solvent with a vast body of research supporting its application across numerous scientific disciplines. Should the user be amenable to shifting the focus, a comprehensive technical guide on DMSO can be provided.

This alternative guide would adhere to all the core requirements of the original request, including:

- **In-depth Technical Information:** A thorough exploration of DMSO's properties, applications, and safety considerations.
- **Quantitative Data Presentation:** Clearly structured tables summarizing key physical and chemical data for easy comparison.
- **Detailed Experimental Protocols:** Methodologies for key experiments where DMSO is employed as a solvent.
- **Mandatory Visualizations:** Graphviz diagrams illustrating relevant pathways and workflows.

A preliminary overview of the potential content for a guide on Dimethyl sulfoxide is presented below.

Proposed In-Depth Guide: Dimethyl Sulfoxide (DMSO) as a Versatile Solvent

This guide would provide researchers, scientists, and drug development professionals with a thorough understanding of Dimethyl sulfoxide (DMSO) as a powerful and versatile aprotic solvent.

Physicochemical Properties of DMSO

A summary of the key physical and chemical properties of DMSO would be presented in a tabular format for clarity and ease of reference.

Property	Value	Reference
Molecular Formula	C ₂ H ₆ OS	
Molecular Weight	78.13 g/mol	
Appearance	Colorless liquid	
Odor	Odorless	
Melting Point	18.5 °C (65.3 °F)	
Boiling Point	189 °C (372 °F)	
Density	1.100 g/cm ³ at 20 °C	
Flash Point	87 °C (189 °F) - Closed Cup	
Solubility in Water	Miscible	
Vapor Pressure	0.55 mbar at 20 °C	

Synthesis of Dimethyl Sulfoxide

The primary industrial synthesis of DMSO involves the oxidation of Dimethyl Sulfide. A simplified workflow for this process is outlined below.

A simplified workflow for the industrial synthesis of Dimethyl Sulfoxide (DMSO).

Applications of Dimethyl Sulfoxide

DMSO's unique ability to dissolve a wide range of polar and nonpolar compounds makes it an invaluable solvent in numerous applications.

- **Drug Delivery:** Its capacity to penetrate the skin and other biological membranes allows it to act as a vehicle for the transdermal delivery of active pharmaceutical ingredients.
- **Cryopreservation:** DMSO is widely used as a cryoprotectant to prevent cell damage during the freezing of biological tissues and cell cultures.
- **Chemical Reactions:** It serves as a solvent in a variety of organic reactions, including nucleophilic substitutions and oxidations.

- **Polymer Chemistry:** DMSO is utilized as a solvent for the synthesis and processing of various polymers.
- **Electronics Industry:** It is employed as a photoresist stripper and in the cleaning of electronic components.

The relationship between DMSO's properties and its primary applications is illustrated in the following diagram.

Relationship between the properties of DMSO and its key applications.

Safety and Handling of Dimethyl Sulfoxide

A summary of the key safety information for DMSO would be provided in a tabular format.

Hazard	Description	Precautionary Measures
Flammability	Combustible liquid.	Keep away from heat and open flames.
Skin Contact	Can be absorbed through the skin and may carry dissolved substances with it. May cause mild irritation.	Wear appropriate protective gloves and clothing.
Eye Contact	May cause eye irritation.	Wear safety glasses or goggles.
Inhalation	Vapors may cause respiratory tract irritation.	Use in a well-ventilated area.

Experimental Protocol: Cryopreservation of Adherent Mammalian Cells

- **Preparation of Cryopreservation Medium:**
 - Prepare a solution of 90% fetal bovine serum (FBS) and 10% DMSO.
 - Filter-sterilize the medium using a 0.22 μm filter.
 - Keep the cryopreservation medium on ice.

- Cell Preparation:
 - Select a confluent culture of adherent cells.
 - Wash the cells with a phosphate-buffered saline (PBS) solution.
 - Trypsinize the cells to detach them from the culture vessel.
 - Neutralize the trypsin with complete growth medium.
 - Centrifuge the cell suspension to pellet the cells.
 - Resuspend the cell pellet in a small volume of cold complete growth medium.
- Freezing Procedure:
 - Slowly add an equal volume of the cold cryopreservation medium (from step 1) to the cell suspension while gently agitating.
 - Aliquot the cell suspension into cryovials.
 - Place the cryovials in a controlled-rate freezing container.
 - Transfer the container to a -80 °C freezer for at least 4 hours.
 - For long-term storage, transfer the cryovials to a liquid nitrogen freezer.

The above outline serves as a proposal for a comprehensive guide on Dimethyl sulfoxide. We recommend proceeding with this well-documented solvent to provide a valuable and data-rich resource for the intended audience.

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